

# Essential Guide to the Proper Disposal of FIIN-3

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## Compound of Interest

Compound Name: FIIN-3

Cat. No.: B15612566

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This document provides crucial safety and logistical information for the proper disposal of **FIIN-3**, a potent, selective, and irreversible next-generation covalent FGFR inhibitor. Adherence to correct disposal procedures is paramount for laboratory safety and environmental protection. This guide offers a step-by-step operational plan, grounded in standard laboratory safety practices, to assist in the safe handling and disposal of this compound.

## I. Core Safety and Handling Protocols

While **FIIN-3** is shipped as a non-hazardous chemical under ambient temperatures, it is designated for research use only and is not intended for human or veterinary applications.<sup>[1]</sup> Due to the absence of a specific Safety Data Sheet (SDS) detailing disposal protocols, it is imperative to handle **FIIN-3** with caution, employing standard safety measures for handling potentially hazardous chemicals.

Personal Protective Equipment (PPE) is mandatory:

- **Eye Protection:** Always wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves, such as nitrile.
- **Body Protection:** A laboratory coat, long pants, and closed-toe shoes are required.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risk.

## II. Quantitative Data for FIIN-3

For ease of reference and to ensure accurate handling, the following table summarizes the key quantitative data for **FIIN-3**.

Property	Value
Chemical Formula	C34H36Cl2N8O4[1]
Molecular Weight	691.61 g/mol [1]
Appearance	Solid powder[1]
Purity	>98%[1]
Storage (Short Term)	Dry, dark, and at 0 - 4°C (days to weeks)[1]
Storage (Long Term)	-20°C (months to years)[1]
Solubility	Soluble in DMSO (100 mg/mL)[2]
CAS Number	1637735-84-2[1]

## III. Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **FIIN-3**. This process is designed to align with general best practices for chemical waste management.

### A. Waste Identification and Segregation:

- Identify: Clearly label all waste containers with "**FIIN-3**" and its chemical formula.
- Segregate: Do not mix **FIIN-3** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

### B. Disposal of Solid **FIIN-3** Waste:

- Containerization: Place solid **FIIN-3** waste into a designated, sealable, and clearly labeled container for solid chemical waste.

- **Storage:** Store the waste container in a secure, well-ventilated area, away from incompatible materials, pending collection.

#### C. Disposal of **FIIN-3** Solutions (e.g., in DMSO):

- **Containerization:** Transfer solutions containing **FIIN-3** into a sealed, leak-proof, and clearly labeled container designated for hazardous chemical waste.
- **Solvent Consideration:** The disposal route will be determined by the solvent used. Ensure the waste container is compatible with the solvent (e.g., DMSO).
- **Storage:** Store the liquid waste container in secondary containment to prevent spills and in a designated hazardous waste accumulation area.

#### D. Decontamination of Labware:

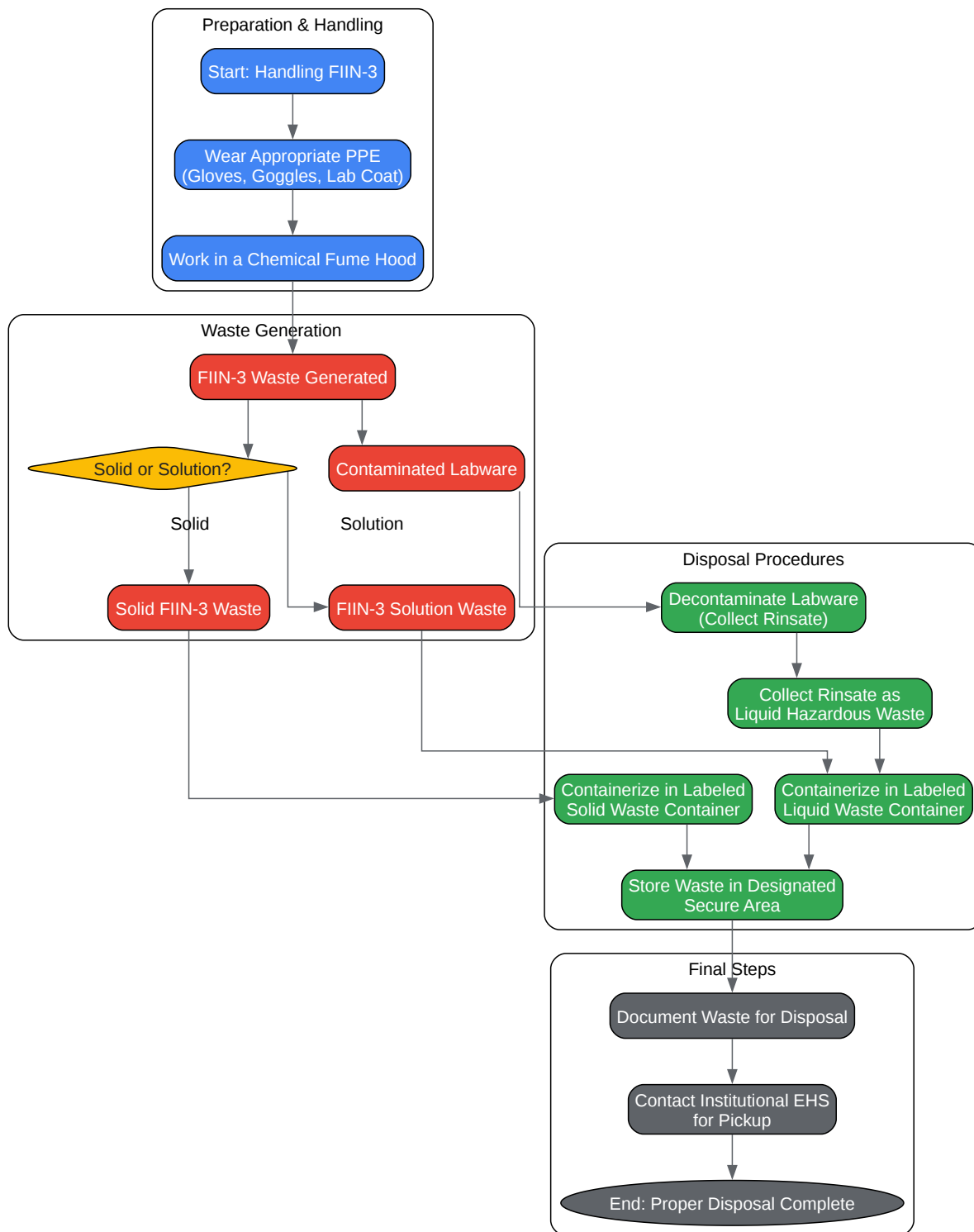
- **Rinsing:** Rinse contaminated glassware and equipment with a suitable solvent (e.g., the solvent used to prepare the **FIIN-3** solution).
- **Rinsate Collection:** Collect the rinsate as hazardous waste in the designated liquid waste container.
- **Final Cleaning:** After decontamination, wash the labware with soap and water.

#### E. Final Disposal:

- **Consult EHS:** Contact your institution's EHS department to arrange for the collection and disposal of the **FIIN-3** waste. They will provide specific instructions based on local, state, and federal regulations.
- **Documentation:** Maintain accurate records of the amount of **FIIN-3** disposed of, as required by your institution.

## IV. Visualized Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **FIIN-3**, from initial handling to final disposal.



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Caption: Logical workflow for the proper disposal of **FIIN-3**.

It is imperative to note that while this guide provides a comprehensive overview based on available data, all laboratory waste disposal must comply with the specific regulations of your institution and local authorities. Always consult your organization's EHS department for definitive guidance.

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## References

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